

Quinax laboratory application methods

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Compound Focus: Quinax

CAS No.: 3863-80-7

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The "Quinax" Name Confusion

The table below summarizes the two distinct products identified in the search results:

Product Name	Therapeutic Use	Active Ingredient	Key Information & Limitations
Quinax Injection [1]	Treatment of malaria	Quinine	Information is from a general medicine website; focuses on clinical use (dosage, side effects), not laboratory methods or protocols [1].
Quinax (Ophthalmic Solution) [2]	Prevention/slowing of senile cataract	Not specified (Polish clinical trial from 1990)	Extremely outdated (published in 1990); no details on formulation or laboratory application methods; relevance to modern drug development is limited [2].

A third product, **Quintix** (note the 't'), is a brand of laboratory balances from Sartorius and is unrelated to the pharmaceutical products [3].

A Framework for Your Protocol Development

Since direct information is unavailable, here is a generalized framework for creating application notes and protocols for an antimalarial drug substance like Quinine (the active ingredient in **Quinax** Injection). You can adapt this structure with specific data from authoritative sources.

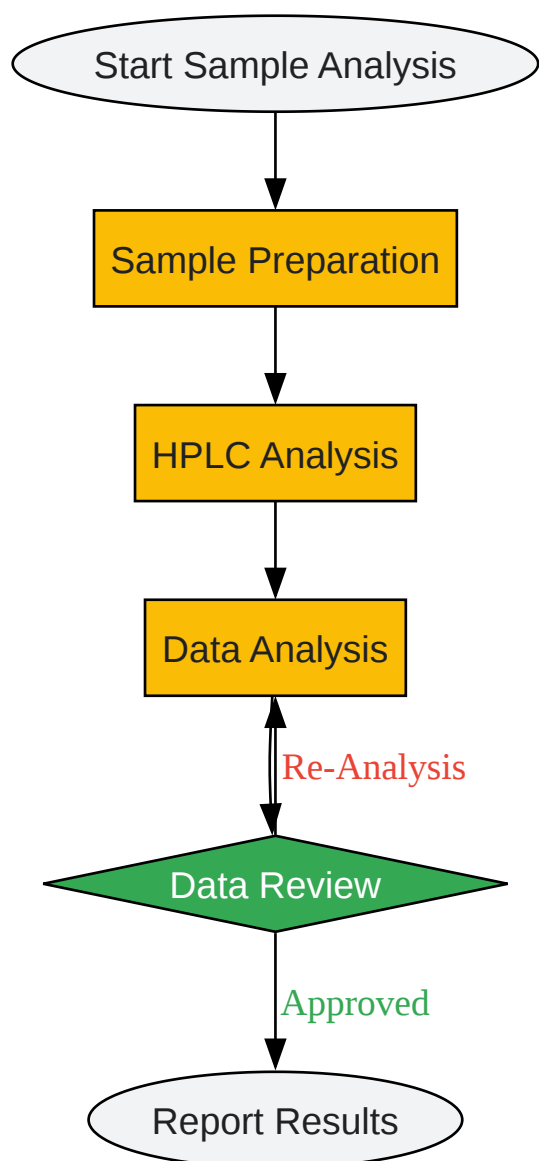
Example: Quantitative Data Table for Drug Substance

You can structure experimental data for a compound like Quinine as follows. **Note: The values in this table are illustrative placeholders.**

Analysis Parameter	Specification	Experimental Result	Method Reference
Appearance	White to off-white, crystalline powder	Off-white, crystalline powder	In-house Visual Method LP-001
Identity (by FTIR)	Spectrum matches reference standard	Conforms	USP <197>
Assay (HPLC)	98.0% - 102.0%	99.5%	In-house HPLC Method LP-010
Water Content (KF)	NMT 1.0%	0.7%	USP <921> Method II
Total Impurities	NMT 0.5%	0.2%	In-house HPLC Method LP-010

Example: Experimental Workflow Diagram

The following Graphviz DOT code outlines a high-level workflow for the analysis of a drug substance. This is a generic template.



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Title: Drug Substance Analysis Workflow

Potential Laboratory Applications & Assays

For a compound like Quinine, laboratory applications in a research and development context would likely focus on the following areas. You will need to consult current literature for detailed methodologies:

- **Analytical Method Development and Validation:** Developing and validating HPLC or LC-MS/MS methods for the quantification of Quinine in pharmaceutical formulations (like **Quinax** Injection) and biological matrices (plasma, blood) for pharmacokinetic studies [4].

- **Forced Degradation Studies:** Subjecting the drug substance to various stress conditions (acid, base, oxidation, heat, light) to identify potential degradation products and validate the stability-indicating power of analytical methods.
- **Impurity Profiling:** Using advanced chromatographic and spectroscopic techniques to isolate, identify, and quantify organic and inorganic impurities in the drug substance.
- **Solubility and Stability Studies:** Investigating the pH-dependent solubility, kinetic solubility, and chemical stability of the compound under different storage conditions to inform formulation development.

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References

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2. [Evaluation of the effectiveness of Quinax in the prevention of the...] [pubmed.ncbi.nlm.nih.gov]
3. Quintix®: New Sartorius Lab Balance Redefines the Meaning of Easy... [selectscience.net]
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To cite this document: Smolecule. [Quinax laboratory application methods]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b539352#quinax-laboratory-application-methods>]

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